

15(R)-Prostaglandin F2alpha structure and function

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 15(R)-Prostaglandin F2alpha

CAS No.: 37658-84-7

Cat. No.: B160329

[Get Quote](#)

An In-Depth Technical Guide to 15(R)-Prostaglandin F2α: Structure, Function, and Methodologies

Introduction

Prostaglandins are a class of physiologically active lipid compounds that exert hormone-like effects in animal tissues. Among them, Prostaglandin F2α (PGF2α) is a pivotal, naturally occurring autacoid involved in a myriad of physiological and pathological processes, including reproductive functions and inflammation.[1][2][3] This guide focuses on 15(R)-Prostaglandin F2α (15(R)-PGF2α), the C-15 epimer of the biologically dominant PGF2α (which possesses a 15(S) configuration).

The stereochemistry at the C-15 position is a critical determinant of biological activity. While PGF2α is a potent agonist at its cognate receptor, the prostaglandin F receptor (FP), 15(R)-PGF2α exhibits significantly attenuated potency.[4] This stereochemical distinction makes 15(R)-PGF2α an invaluable tool for researchers. It serves as a negative control in experiments, helps elucidate the stringent structural requirements for FP receptor activation, and provides a basis for the development of innovative prodrug strategies. This document provides a

comprehensive technical overview of the structure, function, and experimental analysis of 15(R)-PGF2 α for researchers, scientists, and professionals in drug development.

Chemical Structure and Physicochemical Properties

15(R)-PGF2 α is a prostanoid, characterized by a 20-carbon skeleton containing a cyclopentane ring. Its precise chemical structure dictates its interaction with biological targets.

- Formal Name: 9 α ,11 α ,15R-trihydroxy-prosta-5Z,13E-dien-1-oic acid[4]
- Synonyms: 15-epi PGF2 α , 15(R)-PGF2 α [4]
- Stereochemistry: The key distinguishing feature is the R configuration of the hydroxyl group at the C-15 position, in contrast to the S configuration found in the naturally predominant PGF2 α .

Table 1: Physicochemical Properties of 15(R)-Prostaglandin F2 α

Property	Value	Source
Molecular Formula	C ₂₀ H ₃₄ O ₅	[4]
Formula Weight	354.5 g/mol	[4]
CAS Number	37658-84-7	[4][5]
Purity	Typically $\geq$ 98%	[4]
Solubility	>100 mg/mL in DMF, DMSO, Ethanol	[4]
>10 mg/mL in PBS (pH 7.2)	[4]	

Biosynthesis and Metabolism

Prostaglandins are not stored within cells but are synthesized on demand from arachidonic acid, a 20-carbon polyunsaturated fatty acid released from the cell membrane by phospholipases.

- **Arachidonic Acid Cascade:** The synthesis is initiated by the cyclooxygenase (COX) enzymes, COX-1 and COX-2, which convert arachidonic acid into the unstable intermediate, Prostaglandin H₂ (PGH₂).^[3]
- **Formation of PGF₂α:** PGH₂ is subsequently metabolized by specific synthases to various prostanoids. PGF₂α is formed via the reduction of PGH₂ by a PGF synthase (reductase).^[3] The 15(S) isomer is the primary product of this enzymatic reaction. The 15(R) epimer is generally not a primary enzymatic product but can be relevant in specific chemical or metabolic contexts.
- **Metabolism and Inactivation:** PGF₂α has a very short half-life in circulation (less than one minute in blood plasma).^[1] It is rapidly metabolized, primarily in the lungs, by the enzyme 15-hydroxy prostaglandin dehydrogenase, which oxidizes the C-15 hydroxyl group. This is followed by the action of a reductase, yielding 13,14-dihydro-15-keto-PGF₂α (PGFM).^[6] PGFM is a stable metabolite with a longer half-life, making its measurement in plasma, urine, or fecal samples a reliable indicator of in vivo PGF₂α production.^{[6][7]}

Molecular Mechanism of Action

The biological effects of prostaglandins are mediated by specific G protein-coupled receptors (GPCRs). The primary target for both PGF₂α and its 15(R) epimer is the Prostaglandin F Receptor (FP).

FP Receptor Binding and Stereoselectivity

The FP receptor exhibits a high degree of stereoselectivity, particularly for the hydroxyl group at C-15. This is the fundamental reason for the difference in potency between the 15(S) and 15(R) epimers.

- **Reduced Affinity:** 15(R)-PGF₂α binds to the FP receptor with substantially lower affinity than its 15(S) counterpart. This reduced affinity directly translates to lower biological potency.^[4]
- **Causality:** The precise orientation of the C-15 hydroxyl group is critical for establishing key hydrogen bonds and van der Waals interactions within the receptor's binding pocket. The incorrect (R) orientation prevents optimal engagement, leading to a weaker and less stable interaction.

Table 2: Comparative FP Receptor Binding Affinity

Ligand	Relative Binding Affinity	Tissue/Cell Model	Source
PGF2 α (15(S))	100%	Ovine Corpus Luteum Cells	[4]
15(R)-PGF2 α	6.7%	Ovine Corpus Luteum Cells	[4]
PGF2 α (15(S))	High	Rat Vascular Smooth Muscle Cells	[4]
15(R)-PGF2 α	Negligible	Rat Vascular Smooth Muscle Cells	[4]

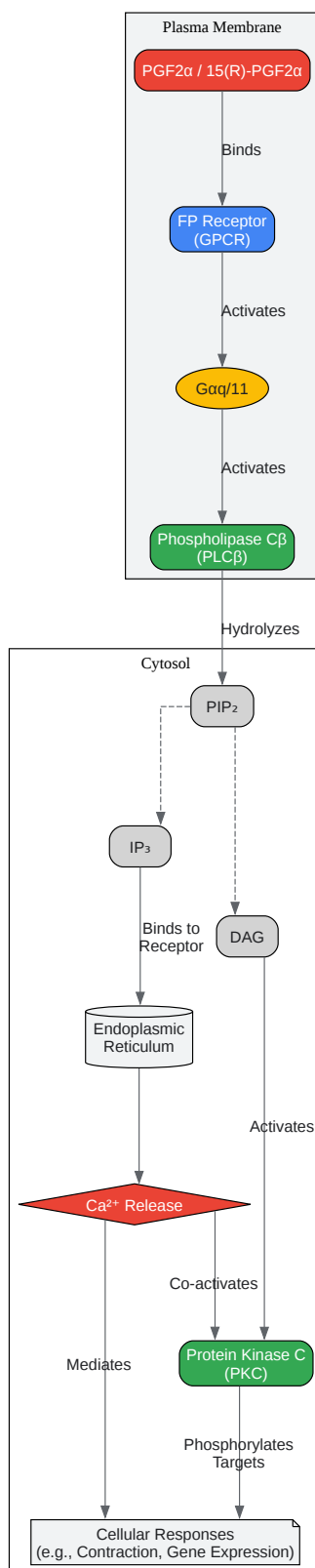
Signal Transduction Pathway

Activation of the FP receptor by an agonist initiates a well-defined intracellular signaling cascade. Although 15(R)-PGF2 α is a weak agonist, at sufficient concentrations, it can trigger the same pathway as PGF2 α .

- **Gq Protein Coupling:** The FP receptor is primarily coupled to the G α_q subunit of the heterotrimeric G protein.
- **Phospholipase C (PLC) Activation:** Upon agonist binding, G α_q activates Phospholipase C β (PLC β).
- **Second Messenger Generation:** PLC β catalyzes the hydrolysis of phosphatidylinositol 4,5-bisphosphate (PIP₂) into two second messengers: inositol 1,4,5-trisphosphate (IP₃) and diacylglycerol (DAG).
- **Downstream Effects:**
 - IP₃ binds to its receptors on the endoplasmic reticulum, triggering the release of stored Ca²⁺ into the cytoplasm.

- DAG and the elevated intracellular Ca^{2+} levels synergistically activate Protein Kinase C (PKC).[8]
- Cellular Response: The activation of PKC and other calcium-dependent pathways leads to the phosphorylation of target proteins, culminating in diverse cellular responses such as smooth muscle contraction, gene expression changes, and cell proliferation.[9][10]

Diagram: FP Receptor Signaling Pathway



[Click to download full resolution via product page](#)

Caption: Canonical signaling pathway of the Prostaglandin F Receptor (FP).

Physiological Functions and Therapeutic Relevance

The functions of 15(R)-PGF2 α are best understood in comparison to its potent 15(S) epimer, PGF2 α , which has well-established roles.

- **Reproductive Biology:** PGF2 α is a potent luteolytic agent, causing the regression of the corpus luteum, and is a strong stimulator of uterine contractions, playing a key role in parturition.[1][11] In contrast, 15(R)-PGF2 α has only about 25% of the antifertility potency of PGF2 α in hamster studies, a direct consequence of its reduced FP receptor affinity.[4]
- **Inflammation:** PGF2 α is a mediator of inflammatory processes.[2][3][12] It is found in elevated levels in inflammatory conditions like rheumatoid arthritis.[3]
- **Cardiovascular System:** PGF2 α acts as a vasoconstrictor and has been implicated in regulating blood pressure and the pathogenesis of atherosclerosis.[3][13]

The Role of PGF2 α Analogs in Ocular Physiology

The most significant therapeutic application stemming from PGF2 α research is in the treatment of glaucoma and ocular hypertension.[14]

- **Mechanism of Action:** PGF2 α and its synthetic analogs lower intraocular pressure (IOP) primarily by increasing the uveoscleral outflow of aqueous humor.[15]
- **Therapeutic Agents:** Commercially available drugs like latanoprost, travoprost, and bimatoprost are stable, potent PGF2 α analogs.[14][16] These compounds are all 15(S) isomers, underscoring the necessity of this stereochemistry for high efficacy.
- **Receptor Complexity:** Interestingly, some studies suggest that the ocular hypotensive effect of PGF2 α may not be mediated by the classical FP receptor, as the rank order of potency for IOP reduction negatively correlates with the rank order for FP receptor binding in some models.[17][18] This points to the existence of other receptors or splice variants that mediate this specific effect, a crucial insight for the development of next-generation ocular therapeutics.

15(R)-PGF2 α in Prodrug Development

The chemical difference between the 15(R) and 15(S) isomers has been cleverly exploited in prodrug design. A prodrug is an inactive compound that is converted into an active drug within the body.

- Example: 15(R)-15-methyl PGF2 α is a metabolically stable analog that is biologically inactive.^{[19][20]} However, it is designed for oral administration where acid-catalyzed epimerization in the stomach converts the inactive 15(R) isomer into the active 15(S) isomer, which can then exert its luteolytic effects.^{[19][20]} This strategy improves the drug's stability and delivery profile.

Experimental Methodologies

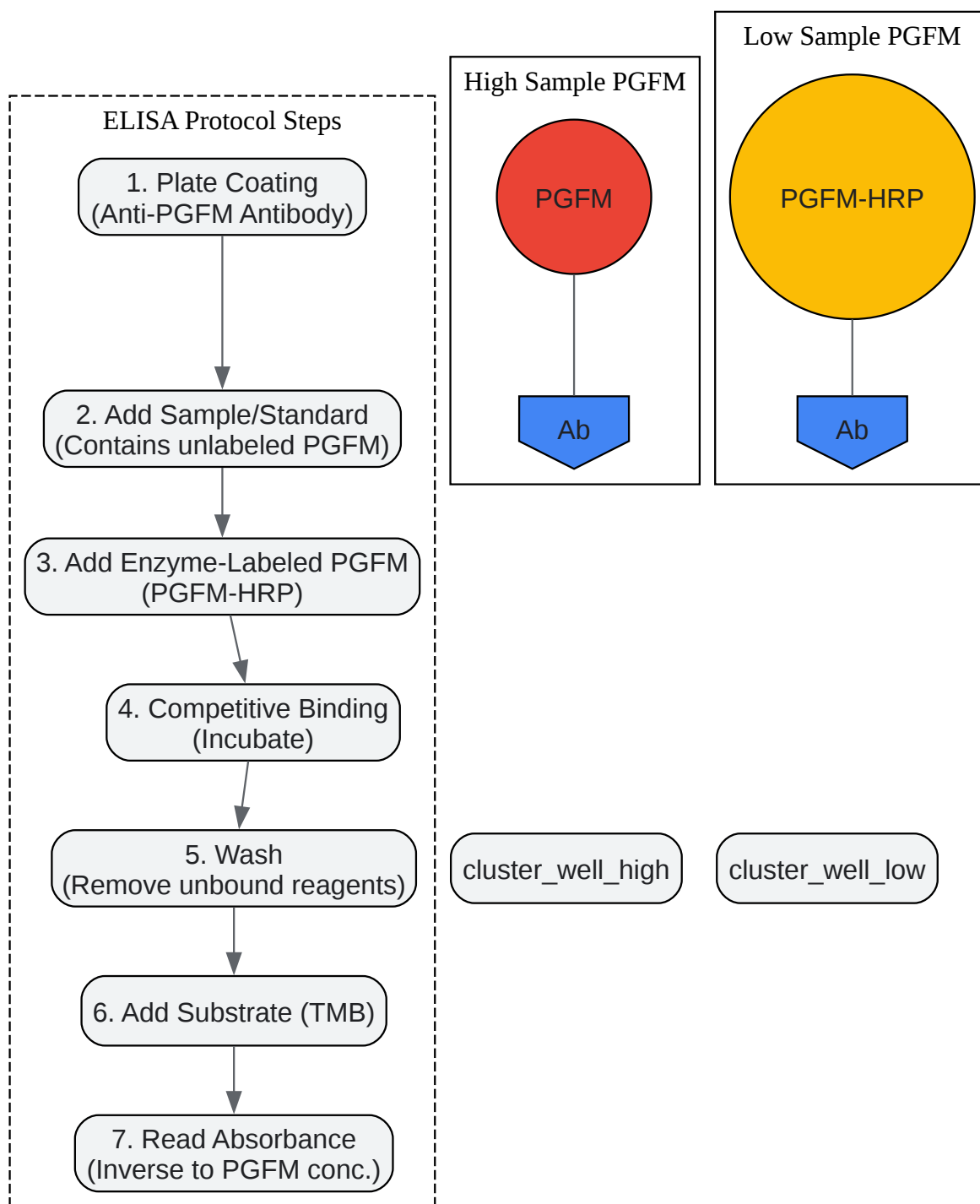
Studying 15(R)-PGF2 α and its related compounds requires robust and validated experimental protocols.

Quantification by Enzyme-Linked Immunosorbent Assay (ELISA)

Due to the rapid in vivo degradation of PGF2 α , direct measurement is often impractical. Instead, assays targeting its stable metabolite, PGFM (13,14-dihydro-15-keto-PGF2 α), are preferred.^{[6][7]} The competitive ELISA is a standard method for this purpose.

- Plate Coating: A 96-well microplate is pre-coated with a capture antibody specific for PGFM.
- Sample/Standard Preparation: Prepare serial dilutions of a known PGFM standard to generate a standard curve. Prepare biological samples (e.g., extracted serum, plasma, urine) as required.^[21]
- Competitive Reaction: Add the standards and samples to the wells, followed immediately by the addition of a fixed amount of enzyme-labeled PGFM (e.g., conjugated to horseradish peroxidase, HRP).
- Incubation: The plate is incubated (e.g., 1.5-2 hours) to allow the unlabeled PGFM from the sample/standard and the enzyme-labeled PGFM to compete for binding to the limited number of capture antibody sites.^[22] Wells with higher concentrations of unlabeled PGFM will have less bound enzyme-labeled PGFM.

- **Washing:** The plate is washed multiple times to remove any unbound reagents.
- **Substrate Addition:** A chromogenic substrate (e.g., TMB) is added to each well. The HRP enzyme on the bound labeled-PGFM will catalyze a color change.
- **Reaction Termination:** The reaction is stopped by adding a stop solution (e.g., sulfuric acid).
- **Data Acquisition:** The optical density (absorbance) of each well is measured using a microplate reader at a specific wavelength (e.g., 450 nm).
- **Analysis:** The concentration of PGFM in the samples is determined by interpolating their absorbance values against the standard curve, where absorbance is inversely proportional to the PGFM concentration.



[Click to download full resolution via product page](#)

Caption: Workflow for a competitive ELISA to quantify PGFM.

Chemical Synthesis

The total synthesis of prostaglandins is a landmark achievement in organic chemistry, notable for its complexity and the challenge of controlling multiple stereocenters. The seminal syntheses by E.J. Corey and R.B. Woodward established foundational strategies.^{[23][24]} These multi-step processes involve intricate cyclizations, oxidations, reductions, and stereoselective reactions to construct the prostanoid skeleton with the correct stereochemistry.^{[23][24][25]} The synthesis of specific epimers like 15(R)-PGF₂α requires precise control over the reduction of the C-15 ketone precursor or the use of stereospecific starting materials.

Conclusion

15(R)-Prostaglandin F₂α, the C-15 epimer of the potent natural autacoid PGF₂α, serves as a cornerstone for understanding prostanoid biology. Its significantly reduced affinity for the FP receptor highlights the exquisite stereochemical sensitivity of this GPCR, providing a clear structure-activity relationship that is fundamental to the field. While not a primary therapeutic agent itself, 15(R)-PGF₂α is an indispensable research tool, acting as a crucial negative control and forming the basis for innovative prodrug designs. The profound success of 15(S)-PGF₂α analogs in treating glaucoma continues to drive research into the nuanced roles of prostaglandins in physiology and pathology, ensuring that the study of epimers like 15(R)-PGF₂α will remain relevant for the development of future targeted therapies.

References

- Wikipedia. Prostaglandin F₂α. [\[Link\]](#)
- Lev-Tov, H., & Levins, P. C. (2015). Promising alternative clinical uses of prostaglandin F₂α analogs: beyond the eyelashes. *Journal of the American Academy of Dermatology*, 72(2), 359-360. [\[Link\]](#)
- Dams, I., Wasyluk, J., Prost, M., & Kutner, A. (2013). Therapeutic uses of prostaglandin F₂α analogues in ocular disease and novel synthetic strategies. *Prostaglandins & other lipid mediators*, 104, 109-121. [\[Link\]](#)
- Sales, K. J., Battersby, S., & Jabbour, H. N. (2006). Prostaglandin E₂ and F₂α activate the FP receptor and up-regulate cyclooxygenase-2 expression via the cyclic AMP response element. *Molecular and cellular endocrinology*, 247(1-2), 65-75. [\[Link\]](#)

- Michael, A. E., & Webley, G. E. (1990). Mode of action of prostaglandin F2 alpha in human luteinized granulosa cells: role of protein kinase C. *Journal of reproduction and fertility*, 89(2), 555-561. [\[Link\]](#)
- IUPHAR/BPS Guide to PHARMACOLOGY. FP receptor. [\[Link\]](#)
- Woodward, D. F., Burke, J. A., Williams, L. S., Palmer, B. P., Wheeler, L. A., Woldemussie, E., ... & Chen, J. (1993). Prostaglandin F2 alpha effects on intraocular pressure negatively correlate with FP-receptor stimulation. *Journal of ocular pharmacology*, 9(4), 301-310. [\[Link\]](#)
- Villumsen, J., & Alm, A. (1989). Maintained reduction of intraocular pressure by prostaglandin F2 alpha-1-isopropyl ester applied in multiple doses in ocular hypertensive and glaucoma patients. *Ophthalmology*, 96(8), 1262-1267. [\[Link\]](#)
- Lahav, M., & Rennert, H. (1986). Mechanism of action of prostaglandin F2 alpha-induced luteolysis: evidence for a rapid effect on the guanine nucleotide binding regulatory component of adenylate cyclase in rat luteal tissue. *Molecular and Cellular Endocrinology*, 48(2-3), 97-104. [\[Link\]](#)
- Taylor & Francis. Prostaglandin F2 alpha – Knowledge and References. [\[Link\]](#)
- Hayashi, Y., Shaff, E. R., & Inayama, S. (1981). Development of Enzyme Immunoassay for Serum 13,14-dihydro-15-ketoprostaglandin F2 Alpha. *Chemical & pharmaceutical bulletin*, 29(11), 3370-3373. [\[Link\]](#)
- ResearchGate. (2021). THE ROLE OF PROSTAGLANDIN F2 α IN PATHOGENESIS OF INFLAMMATORY PROCESSES. [\[Link\]](#)
- SynArchive. Synthesis of Prostaglandin F2 α by Robert B. Woodward (1973). [\[Link\]](#)
- Assay Genie. General Prostaglandin F2 Alpha (PGF2a) ELISA Kit. [\[Link\]](#)
- Lee, P. Y., Shao, H., Xu, L., & Kook, K. H. (1988). The effect of prostaglandin F2 alpha on intraocular pressure in normotensive human subjects. *Investigative ophthalmology & visual science*, 29(10), 1474-1477. [\[Link\]](#)

- Makino, S., Zaragoza, D. B., Mitchell, B. F., Robertson, S., & Olson, D. M. (2007). Prostaglandin F2alpha and its receptor as activators of human decidua. *Seminars in reproductive medicine*, 25(01), 60-68. [\[Link\]](#)
- Woodward, D. F., Burke, J. A., Williams, L. S., Palmer, B. P., Wheeler, L. A., Woldemussie, E., ... & Chen, J. (1993). Prostaglandin F2 alpha effects on intraocular pressure negatively correlate with FP-receptor stimulation. *Investigative Ophthalmology & Visual Science*, 34(11), 3253-3253. [\[Link\]](#)
- Tanouchi, T., Kori, S., & Hayashi, M. (1976). A SYNTHESIS OF PROSTAGLANDIN F2α (PGF2α). *Chemistry Letters*, 5(7), 739-742. [\[Link\]](#)
- Yu, Y., & Li, Y. (2012). PG F2α Receptor: A Promising Therapeutic Target for Cardiovascular Disease. *Journal of cardiovascular disease & diagnosis*, 1(1). [\[Link\]](#)
- Wikipedia. Prostaglandin F receptor. [\[Link\]](#)
- Patsnap Synapse. (2024). What are PGF2α agonists and how do they work?. [\[Link\]](#)
- Lee, P. Y., Shao, H., Xu, L., & Kook, K. H. (1988). THE EFFECT OF PROSTAGLANDIN-F2-ALPHA ON INTRAOCULAR-PRESSURE IN NORMOTENSIVE HUMAN-SUBJECTS. *Investigative Ophthalmology & Visual Science*, 29(10), 1474-1477. [\[Link\]](#)
- Audet, M., & Stevens, R. C. (2019). Optimization of the prostaglandin F2α receptor for structural biology. *Protein Science*, 28(2), 343-353. [\[Link\]](#)
- Tsai, S. J., Wiltbank, M. C., & Ke, F. C. (1995). Regulation of Prostaglandin F2 Alpha and E Receptor mRNA by Prostaglandin F 2 Alpha in Ovine Corpora Lutea. *Biology of reproduction*, 53(5), 1109-1116. [\[Link\]](#)
- Kitanaka, J. I., Maruta, H., & Iizuka, T. (1994). Prostaglandin F2 alpha enhances tyrosine phosphorylation and DNA synthesis through phospholipase C-coupled receptor via Ca(2+)-dependent intracellular pathway in NIH-3T3 cells. *The Journal of biological chemistry*, 269(26), 17619-17625. [\[Link\]](#)
- PubChem. 15-dehydroprostaglandin F2alpha. [\[Link\]](#)

- SynArchive. Synthesis of Prostaglandin F2 α by Elias J. Corey (1969). [[Link](#)]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. Prostaglandin F2alpha - Wikipedia [en.wikipedia.org]
- 2. researchgate.net [researchgate.net]
- 3. PG F2 α Receptor: A Promising Therapeutic Target for Cardiovascular Disease - PMC [pubmed.ncbi.nlm.nih.gov]
- 4. caymanchem.com [caymanchem.com]
- 5. 15(R)-PROSTAGLANDIN F2ALPHA | 37658-84-7 [chemicalbook.com]
- 6. caymanchem.com [caymanchem.com]
- 7. arborassays.com [arborassays.com]
- 8. Mode of action of prostaglandin F2 alpha in human luteinized granulosa cells: role of protein kinase C - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. Prostaglandin E2 and F2 α activate the FP receptor and up-regulate cyclooxygenase-2 expression via the cyclic AMP response element - PMC [pubmed.ncbi.nlm.nih.gov]
- 10. Prostaglandin F2 alpha enhances tyrosine phosphorylation and DNA synthesis through phospholipase C-coupled receptor via Ca(2+)-dependent intracellular pathway in NIH-3T3 cells - PubMed [pubmed.ncbi.nlm.nih.gov]
- 11. Prostaglandin F2alpha and its receptor as activators of human decidua - PubMed [pubmed.ncbi.nlm.nih.gov]
- 12. taylorandfrancis.com [taylorandfrancis.com]
- 13. rndsystems.com [rndsystems.com]
- 14. Therapeutic uses of prostaglandin F(2 α) analogues in ocular disease and novel synthetic strategies - PubMed [pubmed.ncbi.nlm.nih.gov]
- 15. Maintained reduction of intraocular pressure by prostaglandin F2 alpha-1-isopropyl ester applied in multiple doses in ocular hypertensive and glaucoma patients - PubMed [pubmed.ncbi.nlm.nih.gov]

- 16. Promising alternative clinical uses of prostaglandin F2 α analogs: beyond the eyelashes - PubMed [pubmed.ncbi.nlm.nih.gov]
- 17. Prostaglandin F2 alpha effects on intraocular pressure negatively correlate with FP-receptor stimulation - PubMed [pubmed.ncbi.nlm.nih.gov]
- 18. iovs.arvojournals.org [iovs.arvojournals.org]
- 19. caymanchem.com [caymanchem.com]
- 20. medchemexpress.com [medchemexpress.com]
- 21. Development of enzyme immunoassay for serum 13,14-dihydro-15-ketoprostaglandin F2 alpha - PubMed [pubmed.ncbi.nlm.nih.gov]
- 22. assaygenie.com [assaygenie.com]
- 23. synarchive.com [synarchive.com]
- 24. synarchive.com [synarchive.com]
- 25. deepdyve.com [deepdyve.com]
- To cite this document: BenchChem. [15(R)-Prostaglandin F2alpha structure and function]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b160329/docs#15-r-prostaglandin-f2alpha-structure-and-function]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)